

3-Chloro-4-methylbenzoic acid molecular structure and weight

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Compound of Interest

Compound Name: 3-Chloro-4-methylbenzoic acid

Cat. No.: B1581989

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In-Depth Technical Guide: 3-Chloro-4-methylbenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

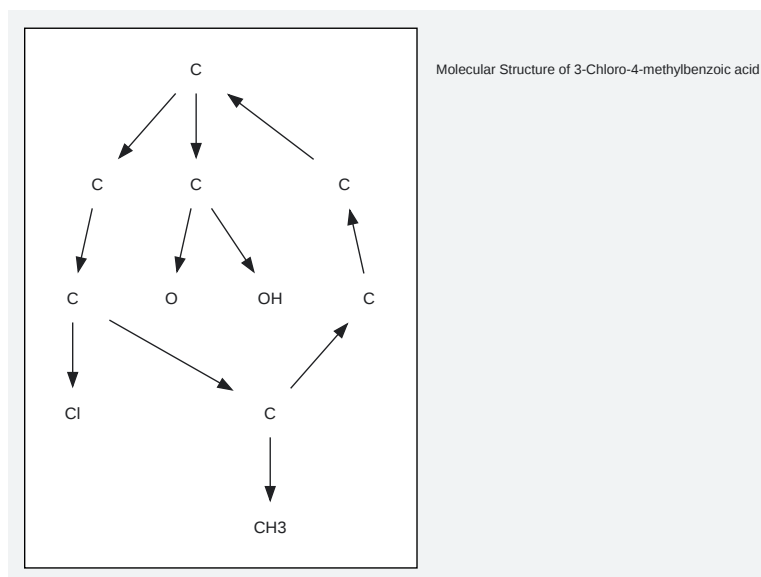
This technical guide provides a comprehensive overview of the molecular structure, properties, and characterization of **3-Chloro-4-methylbenzoic acid**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals.

Molecular Structure and Properties

3-Chloro-4-methylbenzoic acid is a substituted aromatic carboxylic acid. The presence of a chlorine atom and a methyl group on the benzoic acid framework influences its reactivity and physical properties.

Molecular Structure:

The molecular structure of **3-Chloro-4-methylbenzoic acid** is depicted below. The numbering of the benzene ring starts from the carbon atom bearing the carboxylic acid group, with the substituents positioned at carbons 3 and 4.



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Caption: Molecular Structure of **3-Chloro-4-methylbenzoic acid**

Chemical Identifiers and Physical Properties:

The key chemical identifiers and physical properties of **3-Chloro-4-methylbenzoic acid** are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₈ H ₇ ClO ₂	[1]
Molecular Weight	170.59 g/mol	[1]
CAS Number	5162-82-3	[1]
Appearance	Off-white to yellow powder	[1]
Melting Point	198-202 °C	[1]
Boiling Point	105-107 °C at 6.5 Torr	[2][3]
SMILES	<chem>CC1=C(C=C(C=C1)C(=O)O)Cl</chem>	

Spectroscopic Data

Spectroscopic analysis is essential for the structural confirmation and purity assessment of **3-Chloro-4-methylbenzoic acid**.

Mass Spectrometry:

The mass spectrum of **3-Chloro-4-methylbenzoic acid** shows a molecular ion peak corresponding to its molecular weight.

Technique	Key Fragments (m/z)
GC-MS	170, 153, 125

Infrared (IR) Spectroscopy:

The IR spectrum of **3-Chloro-4-methylbenzoic acid** exhibits characteristic absorption bands for the functional groups present in the molecule.

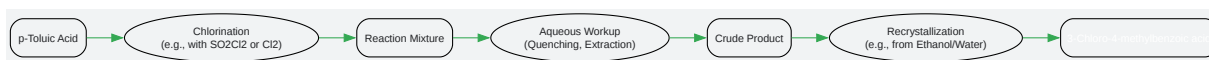
Functional Group	Wavenumber (cm ⁻¹)
O-H (Carboxylic acid)	Broad band, ~2500-3300
C=O (Carboxylic acid)	~1700
C-Cl	~700-800
Aromatic C-H	~3000-3100
Aromatic C=C	~1450-1600

Experimental Protocols

A common synthetic route to **3-Chloro-4-methylbenzoic acid** involves the chlorination of p-toluic acid. The following is a representative experimental protocol.

Synthesis of **3-Chloro-4-methylbenzoic Acid** from p-Toluic Acid:

This protocol outlines a general procedure for the synthesis of **3-Chloro-4-methylbenzoic acid**.



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